

Application Note: Determination of Dipropetryn in Soil Samples by Gas Chromatography-Mass Spectrometry

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Compound of Interest		
Compound Name:	Dipropetryn	
Cat. No.:	B1670747	Get Quote

Abstract

This application note details a robust and sensitive method for the quantitative analysis of **dipropetryn**, a triazine herbicide, in soil matrices. The protocol employs a solvent extraction method followed by analysis using Gas Chromatography coupled with Mass Spectrometry (GC-MS). This method is intended for use by researchers, environmental scientists, and professionals in regulatory agencies involved in pesticide residue analysis.

Introduction

Dipropetryn is a selective herbicide used for the control of broadleaf weeds in various crops. Its persistence and potential for accumulation in soil necessitate reliable analytical methods for monitoring its presence in the environment. This document provides a detailed protocol for the extraction, cleanup, and quantification of **dipropetryn** in soil samples, ensuring high accuracy and reproducibility. The method is based on established principles of pesticide residue analysis, combining a straightforward extraction technique with the high selectivity and sensitivity of GC-MS.

Experimental

 Solvents: Acetonitrile (HPLC grade), Dichloromethane (pesticide residue grade), Hexane (pesticide residue grade), Acetone (pesticide residue grade).



- Standards: **Dipropetryn** analytical standard (≥98% purity).
- Reagents: Anhydrous sodium sulfate (analytical grade, baked at 400°C for 4 hours).
- Solid Phase Extraction (SPE): Cartridges suitable for pesticide cleanup may be used if significant matrix interference is observed.
- Soil Samples: Collected from the field, air-dried, and sieved through a 2 mm mesh.

A Gas Chromatograph equipped with a Mass Spectrometric detector (GC-MS) is used for the analysis. The following conditions are recommended and should be optimized for the specific instrument in use.

- · GC System: Agilent GC or equivalent.
- MS Detector: Triple Quadrupole (TQ) or Quadrupole Time-of-Flight (Q-TOF) MS.[1]
- Column: DB-5ms, 30 m x 0.25 mm ID, 0.25 μm film thickness (or equivalent).
- Injector: Splitless mode.
- Carrier Gas: Helium at a constant flow rate.

A stock solution of **dipropetryn** (e.g., 100 μ g/mL) is prepared in a suitable solvent such as methanol or acetone. Working standard solutions are then prepared by serial dilution of the stock solution to create a calibration curve, typically ranging from 10 μ g/L to 200 μ g/L.[2]

Analytical Protocols

This protocol is a widely used and effective method for extracting a broad range of pesticides from soil.

- Weighing: Accurately weigh 10 g of the prepared soil sample into a 50 mL centrifuge tube.
- Fortification (for QC): For quality control samples (e.g., matrix spikes), fortify the soil with a known amount of **dipropetryn** standard solution.
- Extraction: Add 20 mL of acetonitrile to the centrifuge tube.[2]



- Shaking: Cap the tube and shake vigorously for 1 hour at 180 rpm using a mechanical shaker.[2]
- Centrifugation: Centrifuge the sample at a suitable speed (e.g., 4000 rpm) for 5-10 minutes to separate the soil particles from the supernatant.
- Collection: Carefully transfer the acetonitrile supernatant to a clean collection tube.
- Concentration: The extract may be concentrated under a gentle stream of nitrogen if necessary, and the solvent exchanged to hexane for GC-MS analysis.

For a more exhaustive extraction, a Soxhlet extraction procedure can be employed using a solvent mixture such as acetone:hexane (1:1). For a rapid and high-throughput alternative, a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method can be utilized.

If the initial analysis shows significant matrix interference, a cleanup step using Solid Phase Extraction (SPE) may be necessary. The choice of SPE sorbent will depend on the nature of the interfering compounds.

- Injection: Inject 1 µL of the final extract into the GC-MS system.
- Acquisition: Acquire data in Selected Ion Monitoring (SIM) mode for targeted analysis or full scan mode for screening. For dipropetryn, characteristic ions should be monitored (e.g., m/z 255.1512 as the quantifier and 240.1277, 222.1713 as qualifiers).
- Quantification: The concentration of **dipropetryn** in the sample is determined by comparing the peak area to the calibration curve generated from the standard solutions.

Data Presentation

The following table summarizes the performance characteristics of the analytical method for **dipropetryn** in soil.

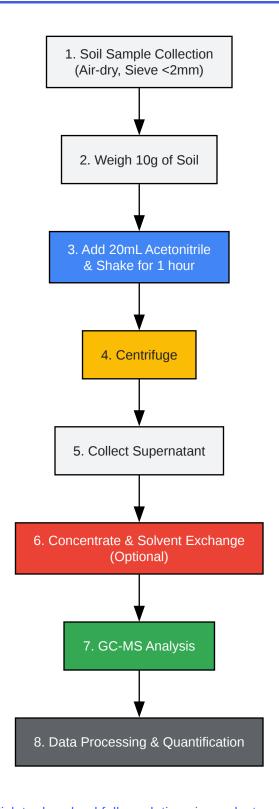


Parameter	Value	Refer
Analyte	Dipropetryn	
Instrument	GC-QTOF	
Extraction Solvent	Acetonitrile	_
Linearity (R²)	0.998	-
Recovery	88.9%	_
Limit of Detection (LOD)	Not specified for dipropetryn	_
Limit of Quantification (LOQ)	Not specified for dipropetryn	_

Note: LOD and LOQ are method-dependent and should be determined by the individual laboratory.

Experimental Workflow Diagram





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Caption: Workflow for the analysis of dipropetryn in soil.

Conclusion



The described analytical method provides a reliable and sensitive approach for the determination of **dipropetryn** in soil samples. The combination of a simple and efficient extraction procedure with the selectivity of GC-MS allows for accurate quantification at trace levels. This method is suitable for routine monitoring and research applications.

Disclaimer: This application note is intended as a guideline. Users should validate the method in their own laboratory to ensure it meets their specific requirements.

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References

- 1. Pesticides Analysis in Soil | Agilent [agilent.com]
- 2. agilent.com [agilent.com]
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